

TCO-PEG4-Maleimide Protocol for Antibody Labeling: An Application Note

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TCO-PEG4-maleimide

Cat. No.: B15551624

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Introduction

TCO-PEG4-Maleimide is a heterobifunctional crosslinker that enables a two-step antibody labeling strategy with high efficiency and specificity. This reagent incorporates a maleimide group for covalent attachment to thiol groups on an antibody and a trans-cyclooctene (TCO) group for subsequent bioorthogonal conjugation with tetrazine-modified molecules.[1] The integrated polyethylene glycol (PEG4) spacer enhances the hydrophilicity of the resulting conjugate, which can reduce aggregation and improve solubility.[2]

This dual-reactivity makes **TCO-PEG4-Maleimide** a versatile tool in various applications, including the development of antibody-drug conjugates (ADCs), fluorescent imaging probes, and targeted drug delivery systems.[3] The maleimide group selectively reacts with free sulfhydryl groups, typically introduced by the reduction of disulfide bonds within the antibody's hinge region, forming a stable thioether bond.[4][5] This reaction is most efficient at a pH range of 6.5-7.5.[4] The TCO moiety allows for a highly efficient and rapid "click chemistry" reaction with a tetrazine-labeled molecule, a bioorthogonal ligation that can be performed under mild, physiological conditions.[1][3]

This application note provides a detailed protocol for the labeling of antibodies with **TCO-PEG4-Maleimide**, including methods for antibody preparation, the conjugation reaction, purification of the conjugate, and determination of the degree of labeling.

Materials and Methods

Materials

- Antibody to be labeled (e.g., IgG)
- **TCO-PEG4-Maleimide**
- Tris(2-carboxyethyl)phosphine (TCEP)
- Phosphate-buffered saline (PBS), pH 7.2-7.4
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)
- Size-exclusion chromatography (SEC) column (e.g., Sephadex G-25)[1]
- Spin desalting columns
- UV-Vis spectrophotometer

Antibody Preparation (Reduction of Disulfide Bonds)

To expose free thiol groups for conjugation, the interchain disulfide bonds of the antibody must be reduced.

- Prepare the antibody in a suitable buffer, such as PBS at a concentration of 1-10 mg/mL.[6]
- Add a 10- to 100-fold molar excess of TCEP to the antibody solution.
- Incubate the mixture for 20-30 minutes at room temperature.
- Remove the excess TCEP using a spin desalting column.[4]

TCO-PEG4-Maleimide Solution Preparation

Prepare the **TCO-PEG4-Maleimide** solution immediately before use, as the maleimide group can hydrolyze in the presence of moisture.^[7]

- Allow the vial of **TCO-PEG4-Maleimide** to equilibrate to room temperature before opening to prevent moisture condensation.^[7]
- Dissolve the **TCO-PEG4-Maleimide** in anhydrous DMSO or DMF to a stock concentration of 5-20 mM.^[4]

Antibody Labeling Protocol

- To the reduced antibody solution, add the **TCO-PEG4-Maleimide** stock solution to achieve a final molar excess of 10-20 fold over the antibody.^[4]
- Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 2-8 °C, with gentle stirring or rocking. Protect the reaction from light.
- (Optional) Quench the reaction by adding a thiol-containing reagent like cysteine to a final concentration of 10-50 mM and incubating for 15 minutes at room temperature.^[4]

Purification of the TCO-Labeled Antibody

Remove unconjugated **TCO-PEG4-Maleimide** and other small molecules from the labeled antibody using size-exclusion chromatography (SEC).^[1]

- Equilibrate the SEC column with PBS buffer.
- Apply the reaction mixture to the column.
- Elute the antibody-TCO conjugate with PBS buffer, collecting fractions.
- Monitor the elution profile by measuring the absorbance at 280 nm. The first peak corresponds to the labeled antibody.

Quantitative Data Summary

The following tables provide representative data for a typical **TCO-PEG4-Maleimide** antibody labeling experiment.

Molar Ratio (TCO-PEG4-Maleimide:Antibody)	Degree of Labeling (DOL)	Antibody Recovery (%)
5:1	2.1	95
10:1	4.3	92
20:1	7.8	88

Table 1: Effect of Reagent Molar Ratio on Degree of Labeling and Antibody Recovery. The degree of labeling increases with higher molar ratios of the labeling reagent, while antibody recovery may slightly decrease at very high ratios.

Storage Condition	DOL after 1 Month	% Activity Loss
4°C	3.8	~11.6%
-20°C	4.1	~4.6%
-80°C	4.2	~2.3%

Table 2: Stability of TCO-Labeled Antibody. The TCO-labeled antibody is most stable when stored at -80°C. A noticeable loss of TCO reactivity is observed at 4°C over one month.

Determination of Degree of Labeling (DOL)

The degree of labeling (DOL), which represents the average number of TCO molecules conjugated to each antibody, can be determined using UV-Vis spectrophotometry.

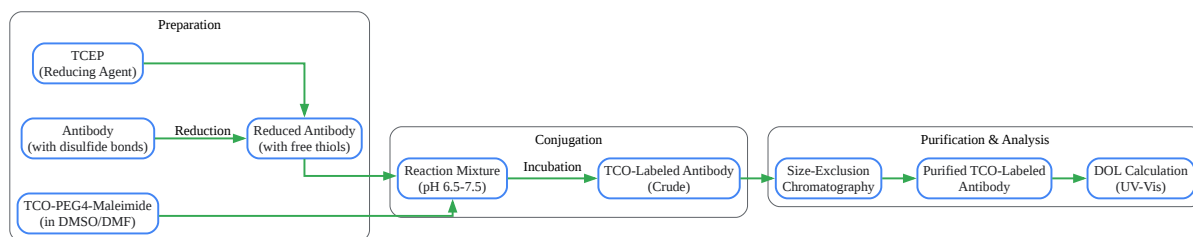
- Measure the absorbance of the purified TCO-labeled antibody at 280 nm (A₂₈₀) and at the wavelength of maximum absorbance for the TCO label (if it has a distinct absorbance) or the subsequently clicked tetrazine-dye. For the purpose of this protocol, we will assume a subsequent reaction with a tetrazine-dye for DOL calculation.
- Calculate the concentration of the antibody using the Beer-Lambert law, correcting for the absorbance of the dye at 280 nm.
 - $\text{Corrected A}_{280} = A_{280} - (A_{\text{dye_max}} * CF_{\text{dye}})$

- Antibody Concentration (M) = Corrected A280 / ($\epsilon_{\text{antibody}}$ * path length)
- Calculate the concentration of the conjugated dye.
 - Dye Concentration (M) = $A_{\text{dye_max}}$ / (ϵ_{dye} * path length)
- Calculate the DOL.
 - DOL = Dye Concentration / Antibody Concentration

Where:

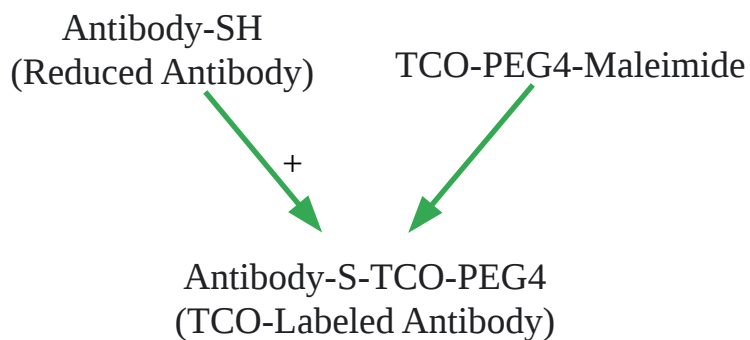
- A280 is the absorbance of the conjugate at 280 nm.
- $A_{\text{dye_max}}$ is the absorbance of the conjugate at the maximum absorbance wavelength of the dye.
- CF_{dye} is the correction factor for the dye's absorbance at 280 nm.
- $\epsilon_{\text{antibody}}$ is the molar extinction coefficient of the antibody at 280 nm (typically ~210,000 M⁻¹cm⁻¹ for IgG).
- ϵ_{dye} is the molar extinction coefficient of the dye at its maximum absorbance wavelength.

Visualizations



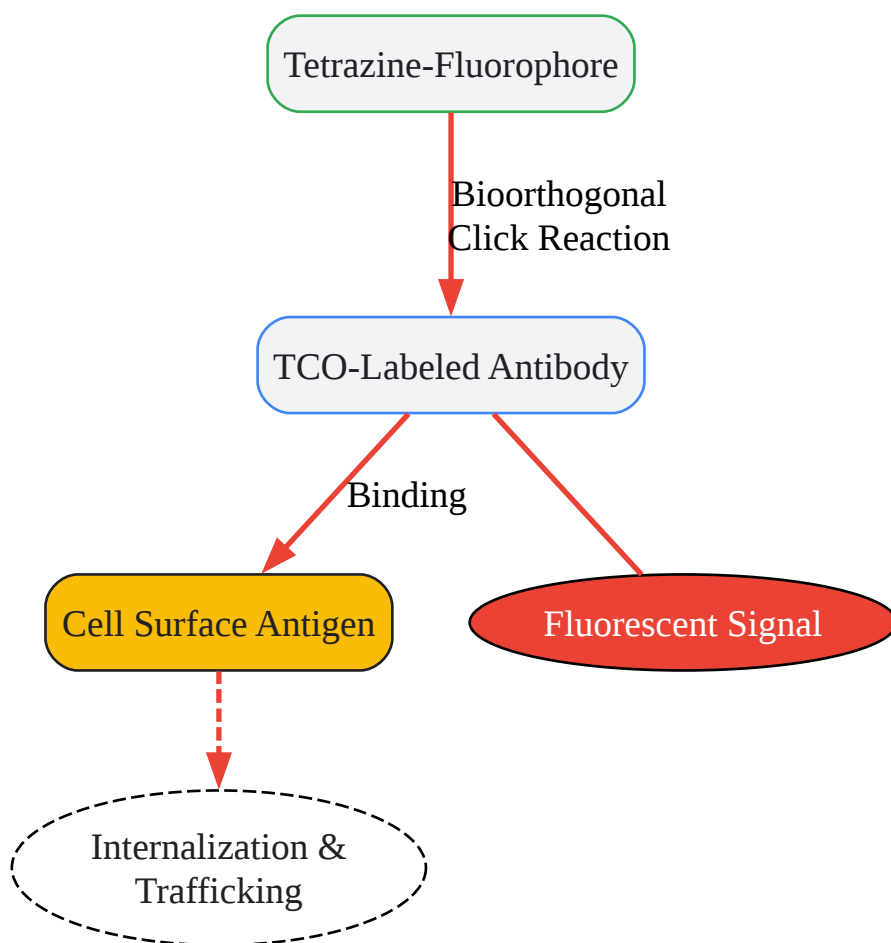
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Caption: Experimental workflow for antibody labeling with **TCO-PEG4-Maleimide**.



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Caption: Chemical reaction between a reduced antibody and **TCO-PEG4-Maleimide**.



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- To cite this document: BenchChem. [TCO-PEG4-Maleimide Protocol for Antibody Labeling: An Application Note]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15551624/docs#tco-peg4-maleimide-protocol-for-antibody-labeling-an-application-note\]](https://www.benchchem.com/product/b15551624/docs#tco-peg4-maleimide-protocol-for-antibody-labeling-an-application-note)

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